

Taplucainium dry powder inhalation technique

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Compound Focus: Taplucainium Chloride

CAS No.: 2489565-37-7

Cat. No.: S12865047

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Drug Profile: Taplucainium (NOC-110)

Taplucainium (formerly NTX-1175) is an investigational drug in clinical development. The table below summarizes its core characteristics based on current public information.

Attribute	Description
Drug Name	Taplucainium (NOC-110) [1] [2]
Therapeutic Class	Novel, charged sodium channel blocker ("nocion") [1] [3]
Mechanism of Action	Charged molecule that enters nociceptors via open large-pore channels (P2X, TRPV1, TRPA1); inhibits sodium channels to silence activated nociceptors [1].
Indication	Refractory or unexplained chronic cough [1] [3]
Formulation	Dry Powder for Inhalation (DPI) [1] [3]
Dosage Form	Premetered, capsule-based DPI [1] [4]
Development Status	Phase 2b (ASPIRE trial) [1] [2]

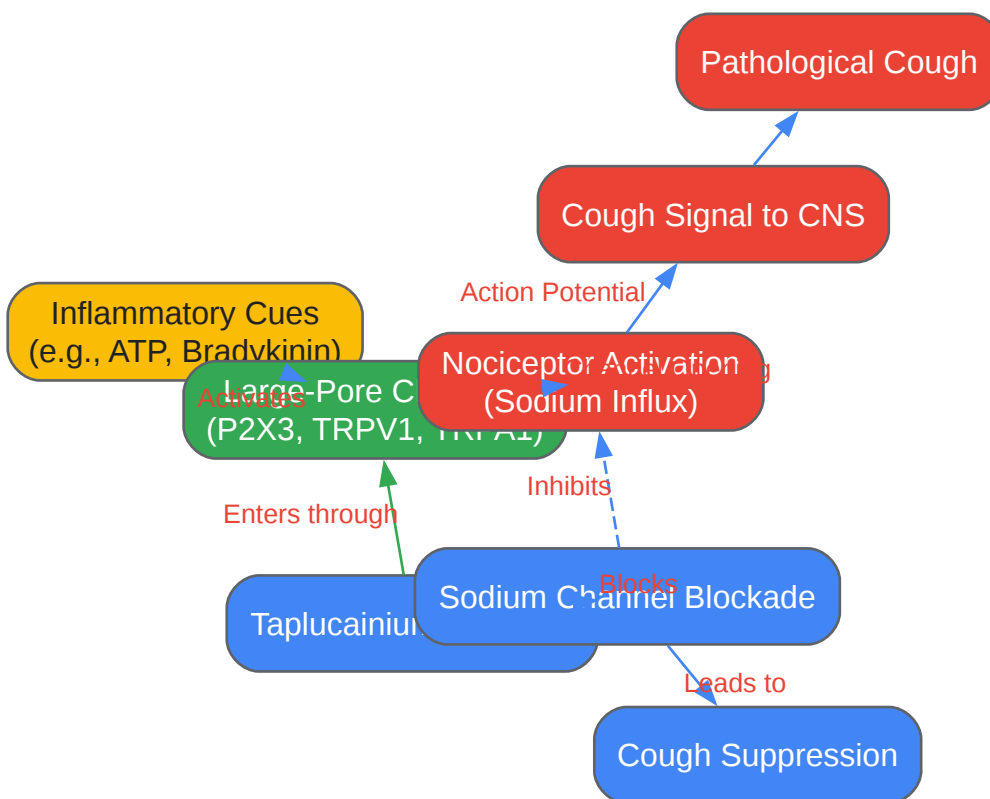
Clinical Development and Formulation

The **ASPIRE trial** is a Phase 2b, randomized, double-blind, placebo-controlled study investigating the efficacy, safety, and tolerability of once-daily Taplucainium Inhalation Powder [1] [3]. The trial is planned to enroll approximately 325 patients at over 100 sites across the US, Canada, UK, and Europe [3] [2].

For formulation, Taplucainium is a **premetered dry powder for inhalation**, meaning the measured dose is contained within a capsule that the patient loads into the inhaler device [4]. The "pepper-pot" principle is one recognized method for the accurate dispensing of powders into such capsules, which requires specialized equipment to handle low powder weights and strict environmental controls to ensure powder flowability and dose reproducibility [4].

Mechanism of Action and Cough Reflex Pathway

The following diagram illustrates the proposed mechanism of Taplucainium and its role in inhibiting the chronic cough reflex.



Taplucainium Mechanism of Action in Chronic Cough

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How to Proceed for Detailed Protocols

The information available from public sources is necessarily limited at this stage of clinical development. To acquire the detailed data and methodologies required for robust Application Notes, consider these approaches:

- **Consult Scientific Publications:** As the clinical program advances, look for peer-reviewed articles in journals focusing on pulmonary pharmacology, drug delivery, or cough. These will contain the experimental details, full protocols, and quantitative data you need.
- **Monitor Clinical Trial Registries:** Websites like ClinicalTrials.gov often provide detailed study protocols, including inclusion/exclusion criteria, primary and secondary endpoints, and exact dosing regimens once the trial is active and reporting results.
- **Engage with Experts:** Attending specialized conferences (like the London International Cough Symposium, where this drug was presented) is an excellent way to connect directly with the developing scientists and gain deeper insights.

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